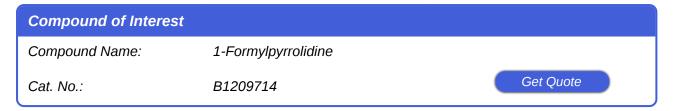


An In-depth Technical Guide to 1-Formylpyrrolidine: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Formylpyrrolidine, also known as N-formylpyrrolidine or pyrrolidine-1-carboxaldehyde, is a heterocyclic organic compound with the chemical formula C5H9NO. It serves as a versatile intermediate in organic synthesis and as a monomer constituent for gas clathrate inhibitors.[1] This document provides a comprehensive overview of its physical and chemical properties, outlines known synthetic pathways, and discusses its applications, with a focus on providing researchers and drug development professionals with critical technical information.

Chemical Identity and Physical Properties

1-Formylpyrrolidine is a clear, slightly yellow liquid at room temperature.[1][2][3] It is a combustible liquid and should be stored in a dry, well-ventilated place.

Table 1: Physical and Chemical Properties of **1-Formylpyrrolidine**



Property	Value	Source(s)
Molecular Formula	C5H9NO	[2][3][4][5]
Molecular Weight	99.13 g/mol	[4][6]
CAS Number	3760-54-1	[2][4]
Appearance	Clear to slightly yellow liquid	[1][2][3]
Density	1.04 g/mL at 25 °C	[1][5]
Boiling Point	92-94 °C at 15 mmHg	[1][5]
204.4 °C at 760 mmHg	[2]	
Flash Point	95 °C (203 °F) - closed cup	[2]
Refractive Index	n20/D 1.479	[2][3][5]
Vapor Pressure	2.71 mmHg at 25 °C	[2][3]
LogP	0.81240	[2][5]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	1	[2]

Synthesis of 1-Formylpyrrolidine

1-Formylpyrrolidine can be synthesized through various chemical routes, typically involving the formylation of pyrrolidine. While detailed, step-by-step experimental protocols are not readily available in public literature, established pathways include the reaction of pyrrolidine with a formylating agent.

Two reported synthetic routes are:

- The reaction of pyrrolidine with carbon dioxide.
- The reaction of pyrrolidine with formaldehyde, which has a reported yield of 99.0%.[2]



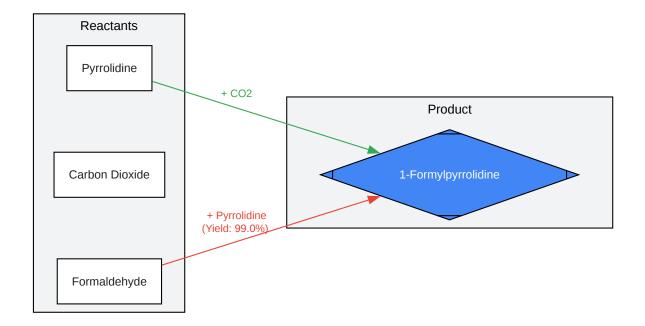
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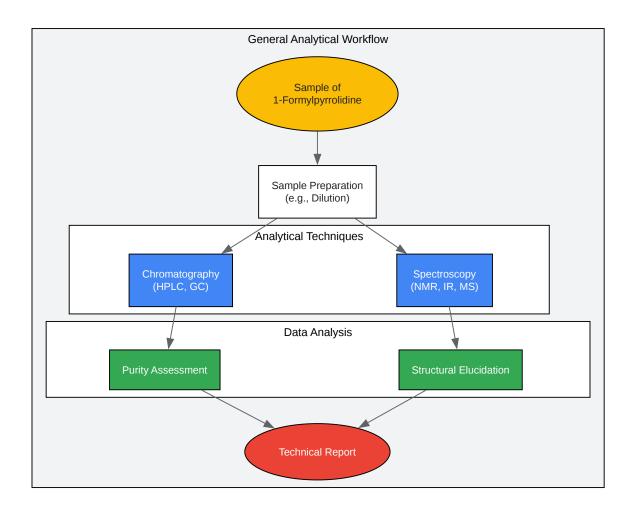
The precursors for its synthesis include pyrrolidine, formic acid, carbon monoxide, and carbon dioxide.[5]

Below is a logical workflow illustrating these synthetic pathways.









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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Formylpyrrolidine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209714#1-formylpyrrolidine-physical-and-chemical-properties]

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